

# N-Ethyl-p-toluenesulfonamide (CAS 80-39-7): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *N-Ethyl-P-toluenesulfonamide*

Cat. No.: *B073525*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core properties of **N-Ethyl-p-toluenesulfonamide** (CAS 80-39-7), a compound of interest in various chemical and pharmaceutical applications. This document consolidates essential physicochemical data, safety information, and insights into its utility.

## Core Physicochemical Properties

**N-Ethyl-p-toluenesulfonamide** is a white crystalline solid.<sup>[1]</sup> It is an important intermediate in organic synthesis, with applications in the production of pharmaceuticals, agrochemicals, dyes, and polymers.<sup>[1]</sup> The compound is stable under recommended storage conditions and is incompatible with strong oxidizing agents.<sup>[2][3][4]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative properties of **N-Ethyl-p-toluenesulfonamide**.

Identifier	Value	Source
CAS Number	80-39-7	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO <sub>2</sub> S	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	199.27 g/mol	<a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
IUPAC Name	N-ethyl-4-methylbenzenesulfonamide	<a href="#">[10]</a> <a href="#">[11]</a>
SMILES	CCNS(=O)(=O)C1=CC=C(C=C1)C	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[10]</a>
InChI	InChI=1S/C9H13NO2S/c1-3-10-13(11,12)9-6-4-8(2)5-7-9/h4-7,10H,3H2,1-2H3	<a href="#">[10]</a> <a href="#">[11]</a>
InChIKey	OHPZPBNDQVQJMH-UHFFFAOYSA-N	<a href="#">[4]</a> <a href="#">[10]</a>

Property	Value	Source
Melting Point	63-65 °C	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[9]</a>
145-149 °F	<a href="#">[12]</a>	
64 °C	<a href="#">[5]</a>	
147 °F	<a href="#">[10]</a>	
58-62 °C	<a href="#">[1]</a>	
Boiling Point	208 °C at 745 mmHg	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[13]</a>
406 °F at 745 mmHg	<a href="#">[12]</a>	
311.0 ± 35.0 °C at 760 Torr	<a href="#">[4]</a>	
Density	1.26 g/cm <sup>3</sup>	<a href="#">[3]</a>
1.153 ± 0.06 g/cm <sup>3</sup>	<a href="#">[4]</a>	
Solubility	Soluble in ethanol	<a href="#">[13]</a>
Difficult to dissolve in water and ether	<a href="#">[13]</a>	
Partly miscible with water	<a href="#">[12]</a>	
Less than 1 mg/mL at 70 °F	<a href="#">[10]</a>	
Vapor Pressure	Negligible	<a href="#">[12]</a>
Flash Point	Not available, but likely combustible	<a href="#">[2]</a>
Purity	≥98%	<a href="#">[14]</a>
>98.0%(HPLC)(N)	<a href="#">[15]</a>	
≥99%	<a href="#">[7]</a>	
99% min	<a href="#">[1]</a>	

## Spectral Data

Spectral analysis is crucial for the identification and characterization of **N-Ethyl-p-toluenesulfonamide**. Available data indicates the use of the following techniques:

- $^1\text{H}$  NMR Spectra: Data is available from Sigma-Aldrich Co. LLC.[\[10\]](#)
- Mass Spectrometry (GC-MS): Spectral data is available.[\[10\]](#)
- IR Spectra (FTIR and ATR-IR): Spectra have been recorded from samples provided by Unitex Chemical Corporation and Aldrich.[\[10\]](#)

## Safety and Handling

**N-Ethyl-p-toluenesulfonamide** is considered a hazardous substance.[\[12\]](#) It is harmful if swallowed and can cause skin, eye, and respiratory system irritation.[\[12\]](#)[\[16\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[10\]](#)[\[17\]](#)
- H319: Causes serious eye irritation.[\[10\]](#)[\[17\]](#)
- H335: May cause respiratory irritation.[\[10\]](#)[\[17\]](#)

Precautionary Measures:

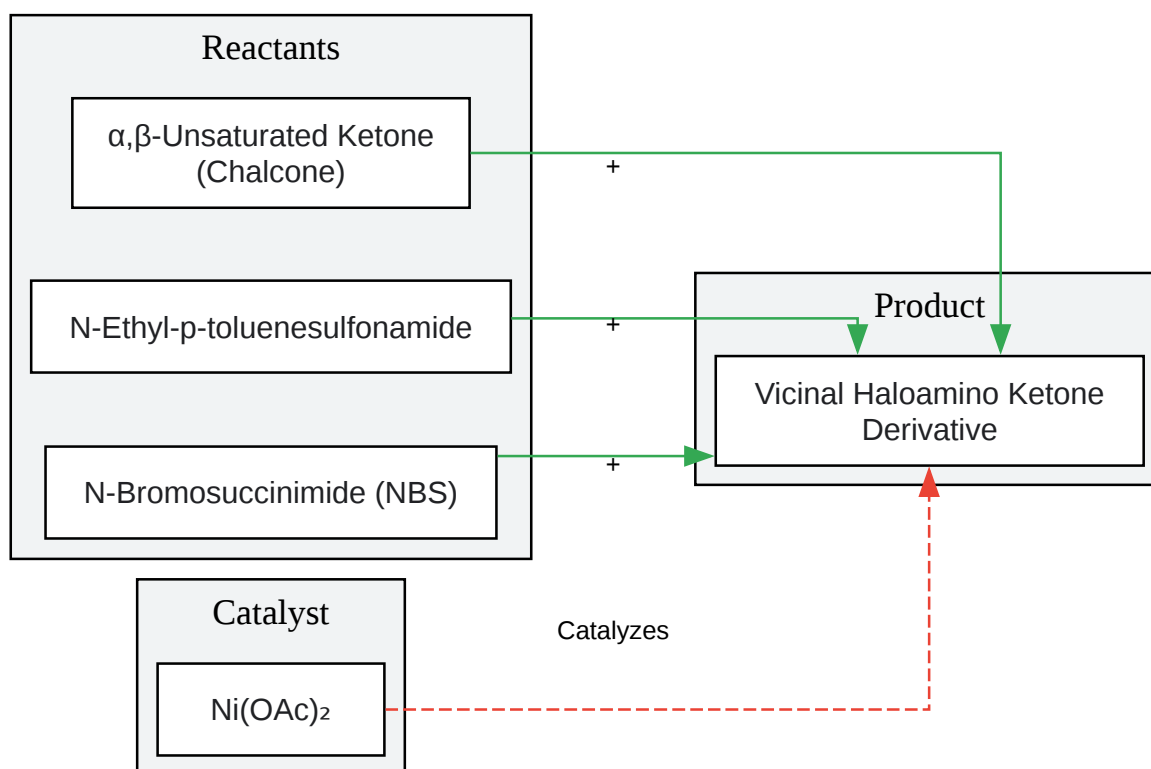
- Handling: Use in a well-ventilated area and avoid breathing dust.[\[16\]](#) Wear protective gloves, clothing, and eye protection.[\[16\]](#)[\[17\]](#) Wash hands thoroughly after handling.[\[16\]](#)
- Storage: Store in a cool, dry, and well-ventilated place in tightly closed containers.[\[14\]](#) Recommended storage temperatures are between 10°C - 25°C or at room temperature.[\[5\]](#)[\[14\]](#)
- First Aid: In case of contact with eyes, rinse immediately with plenty of water.[\[17\]](#) If on skin, wash with soap and water.[\[14\]](#) If inhaled, move to fresh air.[\[14\]](#) If swallowed, clean mouth with water.[\[14\]](#) Seek medical attention if symptoms persist.[\[17\]](#)

## Experimental Protocols & Applications

While detailed, step-by-step experimental protocols for the synthesis of **N-Ethyl-p-toluenesulfonamide** are not readily available in the public domain, its application as a reagent in organic synthesis is documented. For instance, it is used in the sulfonamidation of imidazopyridines.[2] It also serves as a plasticizer for polyamide and cellulose resins.[13]

## Logical Relationships in Chemical Synthesis

The synthesis of vicinal haloamino ketone derivatives can be achieved through the aminohalogenation of  $\alpha,\beta$ -unsaturated ketones. This process can utilize N-alkyl-N-p-toluenesulfonamides, such as **N-Ethyl-p-toluenesulfonamide**, in combination with N-bromosuccinimide (NBS) as the nitrogen and halogen sources, respectively. A catalyst, such as Nickel(II) acetate ( $\text{Ni}(\text{OAc})_2$ ), facilitates this reaction.



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Caption: Aminohalogenation of Chalcones.

This diagram illustrates the key components and their roles in the synthesis of vicinal haloamino ketone derivatives, highlighting the function of **N-Ethyl-p-toluenesulfonamide** as a nitrogen source. The use of an N-alkyl group on the sulfonamide has been shown to result in excellent regio- and stereoselectivity.[4]

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